

Misidentification of ACD-10284: A Technical Profile of an Insecticide

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Compound of Interest

Compound Name: ACD-10284

Cat. No.: B1671411

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Initial investigations into the discovery and history of **ACD-10284** have revealed a critical misidentification in the context of drug development. **ACD-10284** is not a pharmaceutical compound for human use but is, in fact, an organophosphate insecticide. This technical guide provides a comprehensive overview of the available information on **ACD-10284**, redirecting the focus from clinical applications to its actual identity and use in agrochemical research.

Chemical Identity and Properties

ACD-10284 is chemically identified as S-{2-[(2-cyanoethyl)(phenyl)amino]-2-oxoethyl} O,O-diethyl phosphorodithioate.^[1] Its unique structure, characterized by a phosphorodithioate group, is typical of organophosphorus compounds, a class of chemicals widely used for their insecticidal properties.^[1]

Property	Value	Reference
Chemical Name	S-{2-[(2-cyanoethyl) (phenyl)amino]-2-oxoethyl} O,O-diethyl phosphorodithioate	[1]
CAS Registry Number	16231-76-8	[1][2]
Molecular Formula	C15H21N2O3PS2	[1][2]
Molecular Weight	372.44 g/mol	[2]
Synonyms	GC 10284, GC-10284	[1]

History and Application

The history of **ACD-10284** is rooted in insecticide research rather than pharmaceutical development. The compound was investigated for its efficacy in controlling ectoparasites in livestock.

Discovery and Use

Information regarding the specific discovery of **ACD-10284** is limited. However, it is referenced in literature from the early 1970s in the context of screening insecticides for the control of cattle ticks, specifically *Boophilus annulatus* and *B. microplus*. [2] Studies evaluated its effectiveness when applied as a spray or dip for cattle. [2]

Mechanism of Action (Presumed)

As an organophosphate insecticide, the mechanism of action of **ACD-10284** is presumed to be the inhibition of acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system of insects and mammals that breaks down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine, causing continuous nerve stimulation, paralysis, and ultimately death of the insect.

Due to the fundamental differences in its intended application, diagrams of signaling pathways relevant to human drug development are not applicable to **ACD-10284**.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific laboratory assays of **ACD-10284** are not readily available in the public domain. The primary documented experimental use pertains to its application in insecticide screening trials.

General Protocol for Insecticide Efficacy Testing (as inferred from historical context):

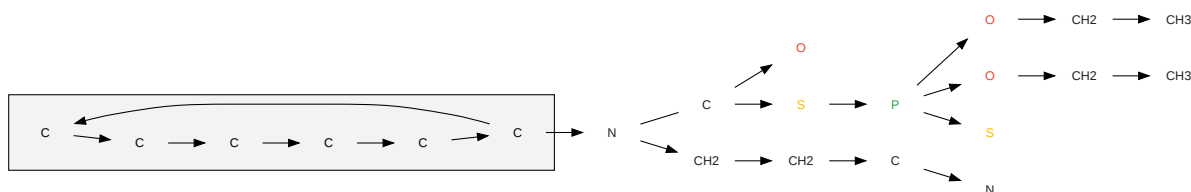
- **Preparation of Formulations:** **ACD-10284** would be formulated into emulsifiable concentrates or wettable powders at various concentrations.
- **Application:** The formulations would be applied to cattle via spraying or dipping methods to ensure complete coverage.
- **Exposure:** Treated cattle would be exposed to tick-infested environments, or ticks would be directly applied to the animals.
- **Efficacy Assessment:** The effectiveness of **ACD-10284** would be determined by counting the number of live and dead ticks on the animals at specified intervals post-treatment. A high mortality rate would indicate efficacy.

Toxicology and Safety

Organophosphate insecticides are known for their potential toxicity to non-target organisms, including humans.^[1] The toxicity is primarily due to the inhibition of acetylcholinesterase. Therefore, handling of **ACD-10284** would require strict safety precautions to avoid exposure.^[1] Specific toxicological data, such as LD50 values, and information on its environmental fate are not detailed in the available search results.

Visualizations

As **ACD-10284** is not a therapeutic drug, signaling pathway diagrams relevant to drug development are not appropriate. However, a diagram of its chemical structure is provided below.



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Figure 1: Chemical structure of **ACD-10284**.

In conclusion, the compound designated **ACD-10284** is an insecticide and not a candidate for human drug development. The information available aligns with its use in pest control and highlights its nature as an organophosphate. The initial request for a technical guide for a drug development audience was based on a misidentification of the compound's application.

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References

- 1. CAS 16231-76-8: S-{2-[(2-cyanoethyl)(phenyl)amino]-2-oxoet... [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
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